

# chlorobutanol alcohol-based preservative

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## Compound Focus: Chlorobutanol

CAS No.: 1320-66-7

Cat. No.: S1505353

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## Fundamental Properties of Chlorobutanol

The table below summarizes the core characteristics of **chlorobutanol**.

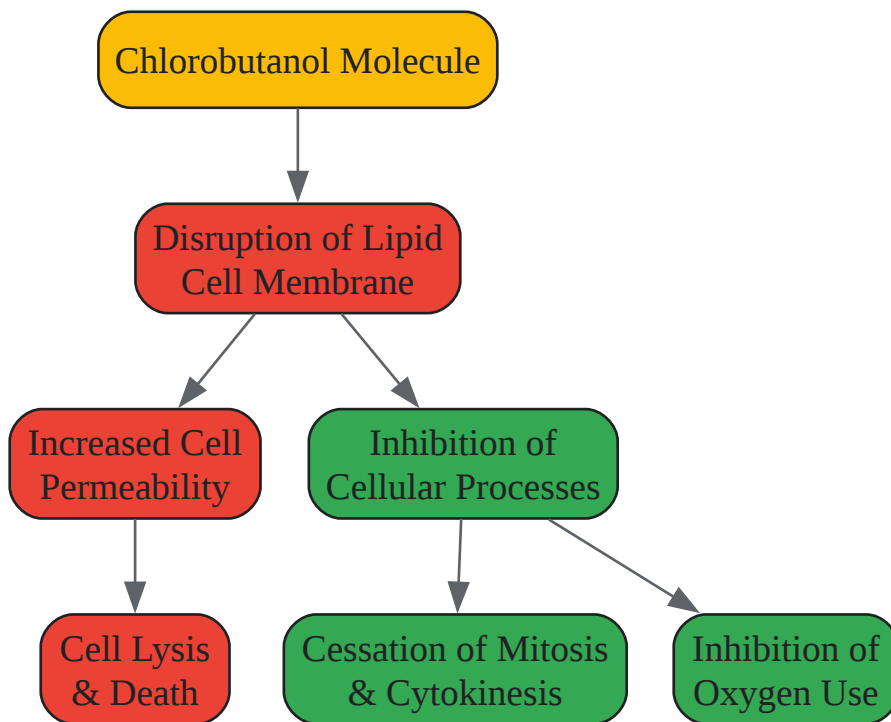
Property	Specification
Chemical Name	1,1,1-trichloro-2-methylpropan-2-ol [1]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> Cl <sub>3</sub> O [1]
Molecular Weight	177.45 g/mol [1]
Physical Form	Colorless to white crystalline solid [1]
Modality	Small Molecule [1]
logP (Hydrophobicity)	2.03 [2]
Preservative Efficacy	Broad-spectrum antibacterial and antifungal properties [1] [3]
Typical Use Concentration	0.5% for multi-ingredient preparations [1]

## Mechanism of Action and Antimicrobial Activity

As a detergent preservative, **chlorobutanol**'s primary mechanism involves disrupting the lipid structure of microbial cell membranes [4]. This action increases cell permeability, leading to cell lysis and death [1] [4].

In vitro studies on human cells have shown that **chlorobutanol** can cause cell retraction and cessation of normal cytokinesis, cell movement, and mitotic activity [1]. It also disrupts the barrier and transport properties of the corneal epithelium and inhibits oxygen use by the cornea [1].

The following diagram illustrates its mechanism of action at the cellular level.



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***Chlorobutanol**'s cellular mechanism involves membrane disruption and inhibition of key processes.*

## Applications and Regulatory Status

**Chlorobutanol** is used in various products, though its approval status varies.

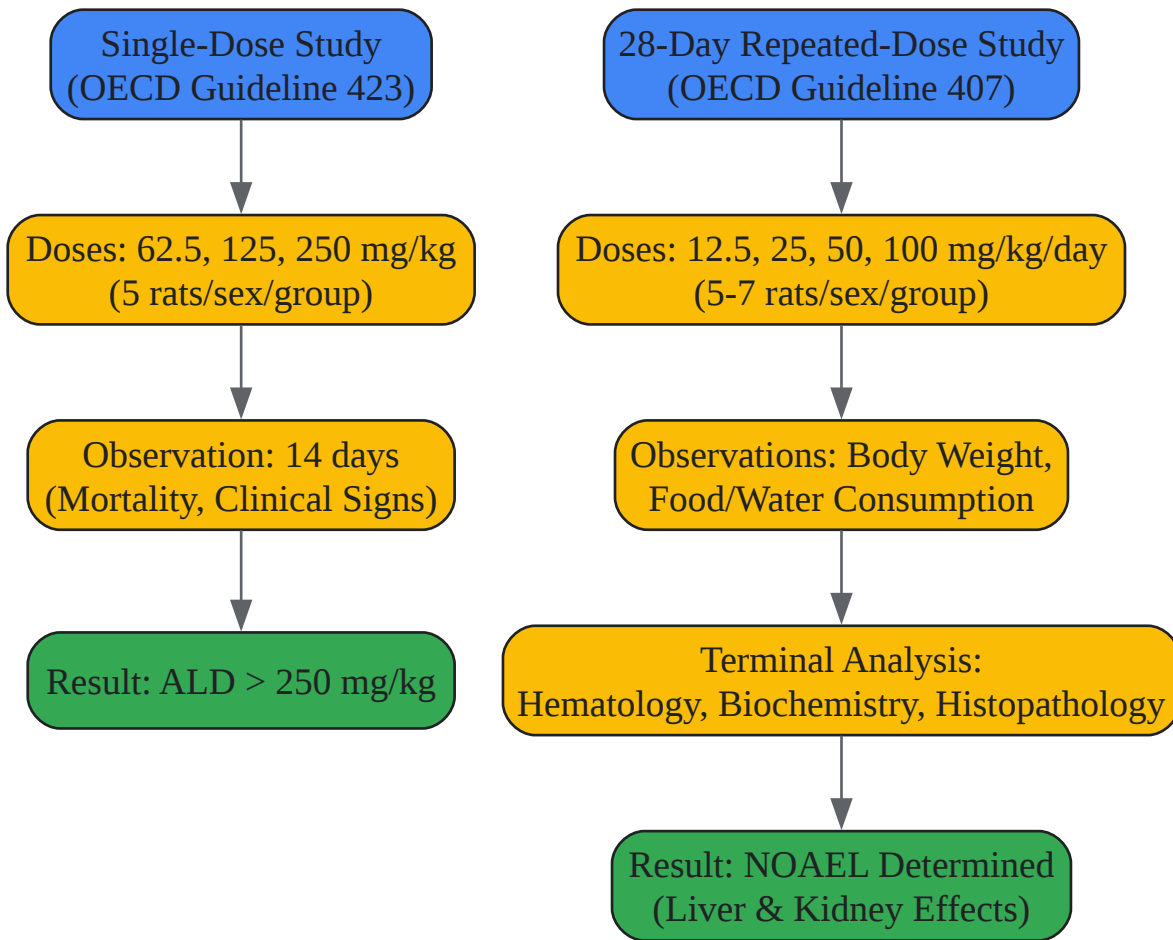
Application Area	Specific Use & Context
Pharmaceuticals	Preservative in multi-dose formulations, particularly ophthalmic solutions, and certain injectables [1] [4]. It is also an active component in topical anesthetics and oral sedatives [3].
Cosmetics	Used as a preservative in various cosmetic products [5] [6].
Regulatory Status (US)	Not approved as a standalone drug; status is "Investigational" [1]. It is approved for use in veterinary medicine and in combinations for human use in some jurisdictions [1].

## Toxicity and Safety Profile

Safety data from animal studies and in vitro models provide insights into **chlorobutanol's** toxicological profile.

Parameter	Findings
Single-Dose Oral Toxicity (Rat)	The approximate lethal dose (ALD) was <b>over 250 mg/kg</b> of body weight [3].
Repeated-Dose Toxicity (Rat, 28-day)	The No Adverse Effect Level (NOAEL) was <b>&gt;50 mg/kg/day for females</b> and <b>&gt;12.5 mg/kg/day for males</b> . Target organs were the liver (females) and kidney (males) [3].
In Vitro Cytotoxicity	0.5% concentration caused degeneration of human corneal epithelial cells, cytoplasmic swelling, and membrane blebs [1]. Effects are less rapid and severe than Benzalkonium Chloride (BAK) [4].
Human Pharmacokinetics	Terminal elimination half-life is ~10 days; volume of distribution is ~233 L; clearance is ~11.6 mL/min. It is metabolized via glucuronidation and sulphation [1].

The experimental workflow for determining these toxicity parameters is outlined below.



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*Standardized OECD protocols for evaluating single and repeated-dose oral toxicity of **chlorobutanol** in rats.*

## Formulation and Compatibility Considerations

When formulating with **chlorobutanol**, consider these key aspects:

- **Stability:** **Chlorobutanol** is unstable when stored at room temperature for extended periods and can hydrolyze at elevated temperatures, forming hydrochloric acid and lowering the pH [3] [4].
- **Synergistic Systems:** It is often used alongside other preservatives or **preservative boosters** like **ethylhexylglycerin** to enhance efficacy and potentially reduce the required concentration [5].
- **Incompatibilities:** It is categorized as an **alcohol preservative** and may be incompatible with certain polymers used in packaging, as lipophilic preservatives can be absorbed through some plastic containers [5].

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